

Essential Safety and Logistical Information for Handling 1,11-Dibromoundecane

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Compound of Interest

Compound Name: 1,11-Dibromoundecane

Cat. No.: B097371

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **1,11-Dibromoundecane** (CAS No. 16696-65-4). Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

When handling **1,11-Dibromoundecane**, a colorless to pale yellow liquid, appropriate personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation.^[1]

This compound is a combustible liquid and may pose health risks upon exposure.

Minimum Required PPE:

- **Eye Protection:** Chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards are required. In situations with a higher risk of splashing, a face shield should be worn in conjunction with goggles.
- **Hand Protection:** Chemical-resistant gloves are essential. While specific breakthrough time data for **1,11-Dibromoundecane** is not readily available, general guidance for halogenated hydrocarbons suggests that nitrile gloves may offer limited protection. For prolonged or direct contact, more robust materials are recommended. A study on the smaller molecule 1-bromopropane showed a breakthrough time of 30-44 minutes for nitrile gloves.^[2] This

should be considered a conservative estimate for **1,11-Dibromoundecane**. Always inspect gloves for any signs of degradation before and during use.

- **Skin and Body Protection:** A flame-resistant lab coat must be worn. For procedures with a higher risk of splashes or spills, impervious clothing should be used.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or if irritation is experienced, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Glove Selection Guide:

Glove Material	Breakthrough Time	Recommendation
Nitrile Rubber	Estimated 30-44 min (based on 1-bromopropane data)[2]	Suitable for splash protection and short-duration tasks. Change gloves immediately upon contamination.
Butyl Rubber	Not specified, but generally recommended for halogenated solvents.	Recommended for longer duration tasks or when direct contact is likely.
Viton®	Not specified, but generally recommended for halogenated solvents.	Recommended for extended contact and for handling larger quantities.

Note: The breakthrough times provided are estimates and can be affected by factors such as glove thickness, temperature, and concentration of the chemical. It is crucial to consult the glove manufacturer's specific chemical resistance data.

Operational Plan: Safe Handling and Storage

Handling:

- **Preparation:** Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.

- Ventilation: Always handle **1,11-Dibromoundecane** inside a certified chemical fume hood to minimize inhalation exposure.
- Dispensing: When transferring the liquid, use appropriate tools such as a pipette or a graduated cylinder to avoid splashes.
- Heating: If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames.
- Compatibility: Keep away from strong oxidizing agents and incompatible materials.

Storage:

- Container: Store in a tightly closed, original container in a dry, cool, and well-ventilated area.
- Location: Store in a designated corrosives or combustibles area, away from heat and sources of ignition.
- Segregation: Do not store with incompatible materials.

Disposal Plan

Proper disposal of **1,11-Dibromoundecane** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Liquid Waste: Collect all unused **1,11-Dibromoundecane** and solutions containing this chemical in a dedicated, properly labeled hazardous waste container. The container should be made of a compatible material (e.g., glass or polyethylene) and have a secure screw cap.
- Solid Waste: All materials contaminated with **1,11-Dibromoundecane**, such as used gloves, absorbent pads, and pipette tips, must be collected in a separate, clearly labeled hazardous waste bag or container.
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**1,11-Dibromoundecane**"), and the associated hazards (e.g., "Combustible," "Irritant").

Disposal Procedure:

- **Licensed Disposal:** The primary method for the disposal of **1,11-Dibromoundecane** is through a licensed chemical waste disposal company. This may involve controlled incineration with flue gas scrubbing.^[2]
- **Do Not Dispose Down the Drain:** Under no circumstances should **1,11-Dibromoundecane** or its waste be disposed of down the sanitary sewer system.^[2]
- **Contact Environmental Health and Safety (EHS):** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste containers. Follow all institutional guidelines for waste management.

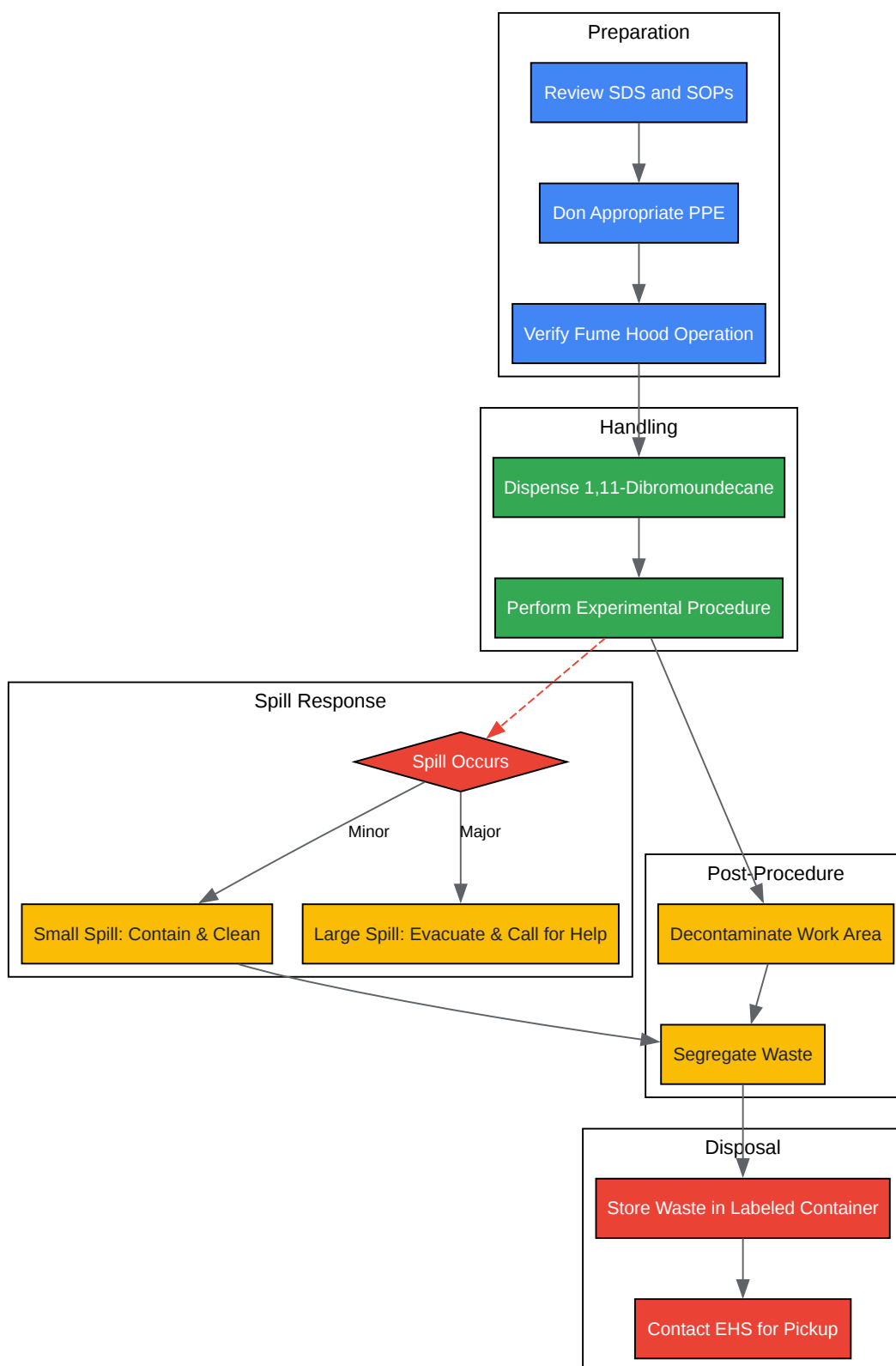
Accidental Release Measures

In the event of a spill, follow these procedures immediately:

- **Evacuate:** Evacuate all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Containment:** For small spills, contain the liquid using a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite. Do not use combustible materials like paper towels.
- **Cleanup:** Carefully collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.
- **Decontamination:** Clean the spill area with soap and water. Collect all cleaning materials as hazardous waste.
- **Large Spills:** For large spills, evacuate the area and contact your institution's emergency response team or local fire department.

Experimental Workflow and Logical Relationships

The following diagram illustrates the standard workflow for handling **1,11-Dibromoundecane**, from initial preparation to final disposal, emphasizing key safety and decision points.



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Caption: Workflow for Safe Handling of **1,11-Dibromoundecane**.

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